

In-Depth Technical Guide to the Physical Properties of (+)-Tetrahydro-2-furoic Acid

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Compound of Interest

Compound Name: Tetrahydro-2-furoic acid, (+)-

Cat. No.: B1301991

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of (+)-Tetrahydro-2-furoic acid, a chiral building block of significant interest in the pharmaceutical and chemical industries. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals by presenting meticulously collated data, detailed experimental methodologies, and visual representations of key concepts.

Core Physical Properties

(+)-Tetrahydro-2-furoic acid, systematically named (R)-Tetrahydrofuran-2-carboxylic acid, is a colorless to pale yellow liquid at room temperature. Its physical characteristics are crucial for its handling, application in synthesis, and for the characterization of its derivatives.

Quantitative Data Summary

The following tables summarize the key physical properties of (+)-Tetrahydro-2-furoic acid and its racemic mixture for comparative purposes.

Table 1: Physical Properties of (+)-Tetrahydro-2-furoic Acid ((R)-enantiomer)

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₈ O ₃	[1]
Molecular Weight	116.12 g/mol	[1]
Appearance	Clear to pale yellow liquid	[2]
Boiling Point	128-129 °C at 13 mmHg243.2 °C at 760 mmHg	[1][3]
Density	1.209 g/mL at 25 °C1.262 g/cm ³	[1][3]
Refractive Index (n _D ²⁰)	1.459 - 1.46	[2][3]
Specific Optical Rotation ([α] _D ²³)	+4° (c=1 in methanol)	[1]
pKa	3.60 ± 0.20 (Predicted)	[2]
Solubility	Soluble in water, chloroform, and methanol.	[4]

Table 2: Physical Properties of (±)-Tetrahydro-2-furoic Acid (Racemic Mixture)

Property	Value	Reference(s)
Melting Point	21 °C	[5][6]
Boiling Point	130-133 °C at 15 Torr	[5]
Density	1.218 g/cm ³ at 16 °C	[5]

Experimental Protocols

Detailed methodologies are essential for the accurate determination and verification of the physical properties of (+)-Tetrahydro-2-furoic acid.

Determination of Melting Point

Since (+)-Tetrahydro-2-furoic acid is a liquid at room temperature, this protocol is more relevant for its solid derivatives or for the racemic mixture which has a melting point of 21 °C.[\[5\]](#)[\[6\]](#)

Methodology:

- **Sample Preparation:** A small, finely powdered sample of the solid is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube is placed in the heating block.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- **Purity Check:** A sharp melting range (typically ≤ 1 °C) is indicative of a pure compound.

Determination of Boiling Point

Methodology:

- **Apparatus Setup:** A small amount of (+)-Tetrahydro-2-furoic acid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube. The test tube is then heated in a suitable heating bath (e.g., oil bath or a heating block). A calibrated thermometer is positioned with its bulb level with the sample.
- **Heating:** The heating bath is gradually heated.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Recording the Boiling Point:** The heat source is then removed, and the liquid is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

- **Pressure Correction:** For boiling points determined at pressures other than atmospheric pressure (760 mmHg), a nomograph or appropriate formula should be used to correct the observed boiling point to the normal boiling point.

Measurement of Specific Optical Rotation

Methodology:

- **Solution Preparation:** A solution of (+)-Tetrahydro-2-furoic acid of a known concentration is prepared using a suitable solvent (e.g., methanol). For example, dissolve a precisely weighed amount of the acid in a specific volume of the solvent.
- **Polarimeter Calibration:** The polarimeter is turned on and allowed to stabilize. A blank measurement is taken using a cell filled with the pure solvent to zero the instrument.
- **Sample Measurement:** The polarimeter cell is rinsed and then filled with the prepared solution of the chiral compound, ensuring no air bubbles are present in the light path.
- **Angle of Rotation Measurement:** The cell is placed in the polarimeter, and the observed angle of rotation (α) is measured.
- **Calculation of Specific Rotation:** The specific rotation ($[\alpha]$) is calculated using the following formula:

$$[\alpha] = \alpha / (l \times c)$$

where:

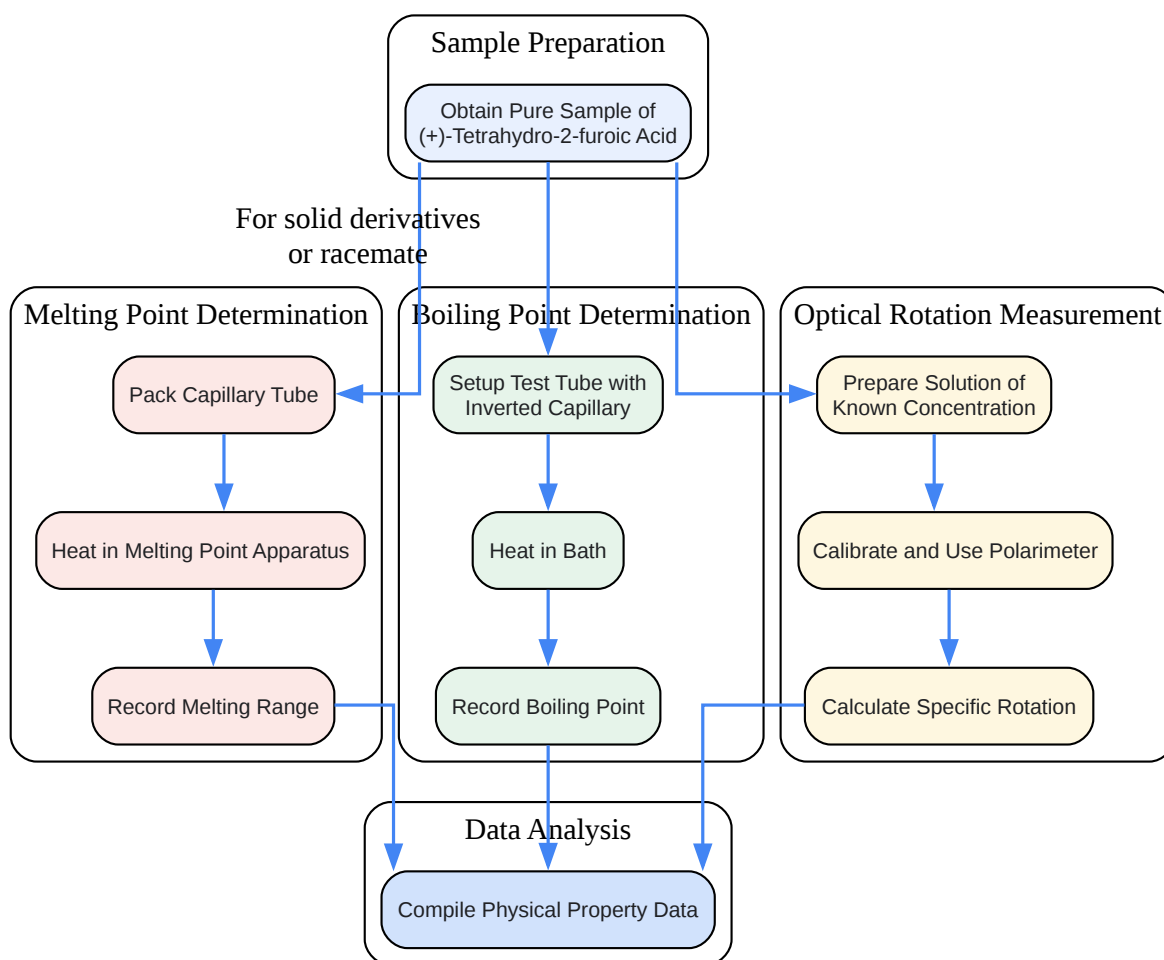
- α is the observed rotation in degrees.
- l is the path length of the polarimeter cell in decimeters (dm).
- c is the concentration of the solution in g/mL.

The temperature and the wavelength of the light source (typically the sodium D-line, 589 nm) are also recorded.

Mandatory Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the key physical properties of a chiral organic compound like (+)-Tetrahydro-2-furoic acid.

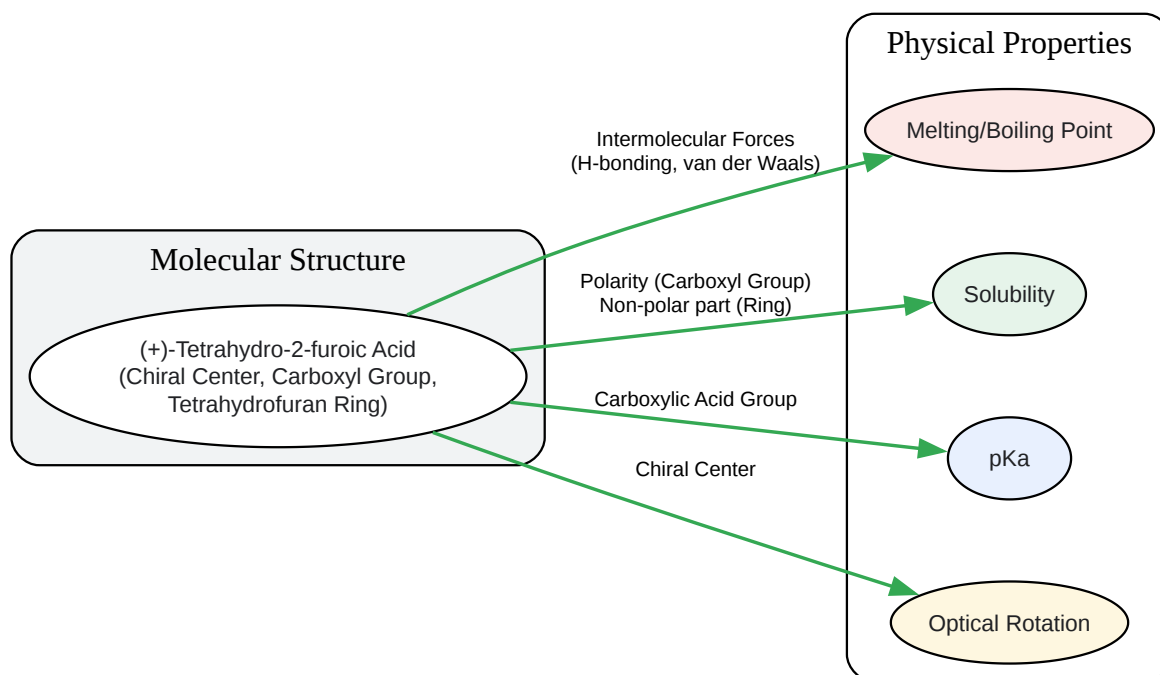


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Caption: Experimental workflow for determining physical properties.

Interrelationship of Physical Properties

The physical properties of a molecule are interconnected and are fundamentally determined by its molecular structure. The following diagram illustrates these relationships for (+)-Tetrahydro-2-furoic acid.



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Caption: Relationship between molecular structure and physical properties.

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